

An In-depth Technical Guide to Benzofuran-2-carboxylic Acid

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Compound of Interest

Compound Name: *Benzofuran-2-carboxylic acid*

Cat. No.: *B160394*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzofuran-2-carboxylic acid**, a versatile heterocyclic compound with significant applications in medicinal chemistry, materials science, and organic synthesis. This document details its chemical identity, physicochemical properties, and key synthetic methodologies.

Chemical Identity

- IUPAC Name: 1-**benzofuran-2-carboxylic acid**[\[1\]](#)
- Synonyms: Coumarilic acid, Coumarone-2-carboxylic acid, 2-Benzofurancarboxylic acid, Benzo[b]furan-2-carboxylic acid, 2-Carboxybenzofuran[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **benzofuran-2-carboxylic acid**.

Property	Value	Source
Molecular Formula	C ₉ H ₆ O ₃	[2][3]
Molecular Weight	162.14 g/mol	[1][2][3]
CAS Number	496-41-3	[1][2]
Melting Point	193 - 197 °C	[2]
Appearance	White to light yellow to light orange crystalline powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]
Purity	≥98% to ≥99% (GC)	[2][3]

Experimental Protocols: Synthesis of Benzofuran-2-carboxylic Acids

Benzofuran-2-carboxylic acid and its derivatives are valuable scaffolds in drug discovery. Several synthetic routes have been established. A common and efficient method involves the Perkin (coumarin-benzofuran ring contraction) rearrangement reaction.[7]

Protocol: Microwave-Assisted Perkin Rearrangement

This method provides an expedited synthesis of **benzofuran-2-carboxylic acids** from 3-halocoumarins.[7]

Materials:

- 3-Halocoumarin (e.g., 3-Bromo-4-methyl-6,7-dimethoxycoumarin)
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)

- Microwave reactor
- Rotary evaporator
- Standard laboratory glassware

Procedure:

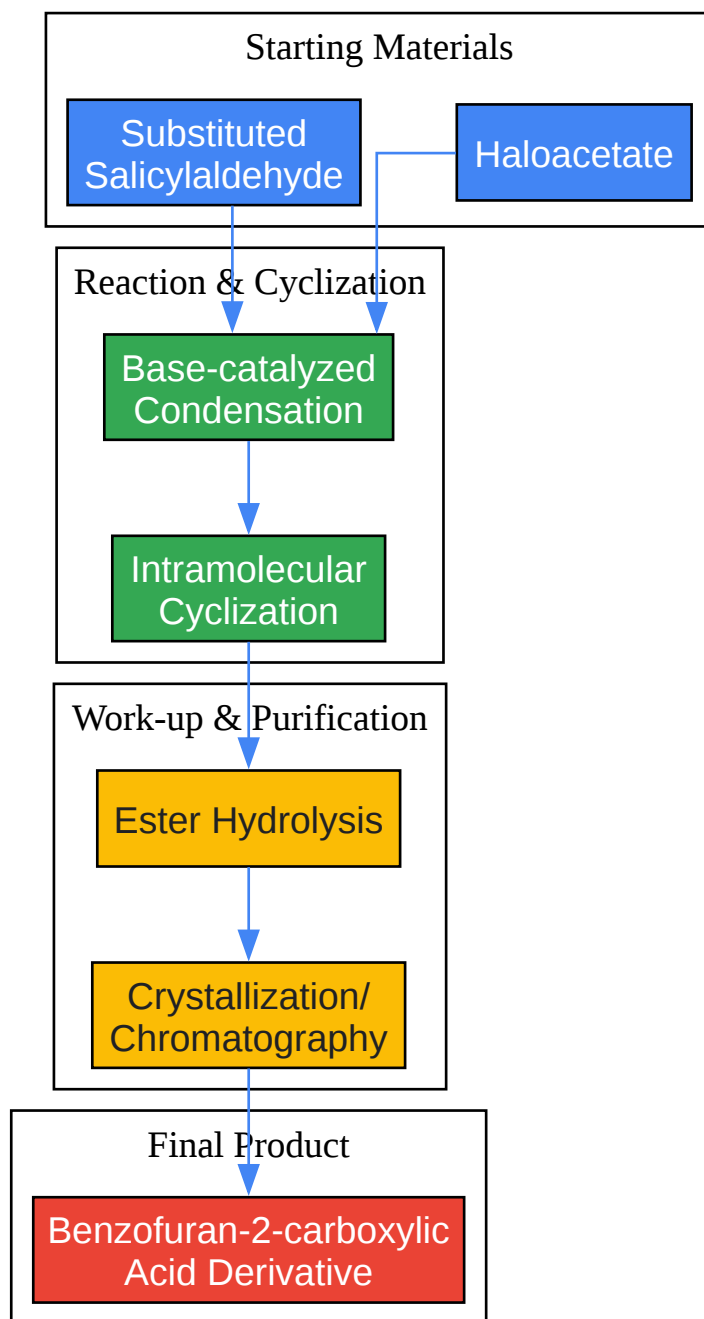
- To a microwave vessel, add the 3-halocoumarin (1 equivalent).[7]
- Add ethanol and sodium hydroxide (3 equivalents).[7]
- Seal the vessel and place it in the microwave reactor.[7]
- Irradiate the mixture at a suitable power (e.g., 300W) and temperature (e.g., 79 °C) for a short duration (e.g., 5 minutes) with stirring.[7]
- Monitor the reaction progress using thin-layer chromatography.[7]
- Upon completion, concentrate the reaction mixture using a rotary evaporator to remove the ethanol.[7]
- Dissolve the resulting crude product in a minimum volume of water.[7]
- Acidify the aqueous solution with hydrochloric acid to precipitate the **benzofuran-2-carboxylic acid** product.[7]
- Collect the precipitate by vacuum filtration and wash with cold water.
- Dry the product to obtain the purified **benzofuran-2-carboxylic acid**.

This microwave-assisted protocol significantly reduces the reaction time compared to traditional heating methods.[7]

Visualization of Workflows and Relationships

Diagram 1: General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **benzofuran-2-carboxylic acid** derivatives, highlighting the key stages from starting materials to the final product.

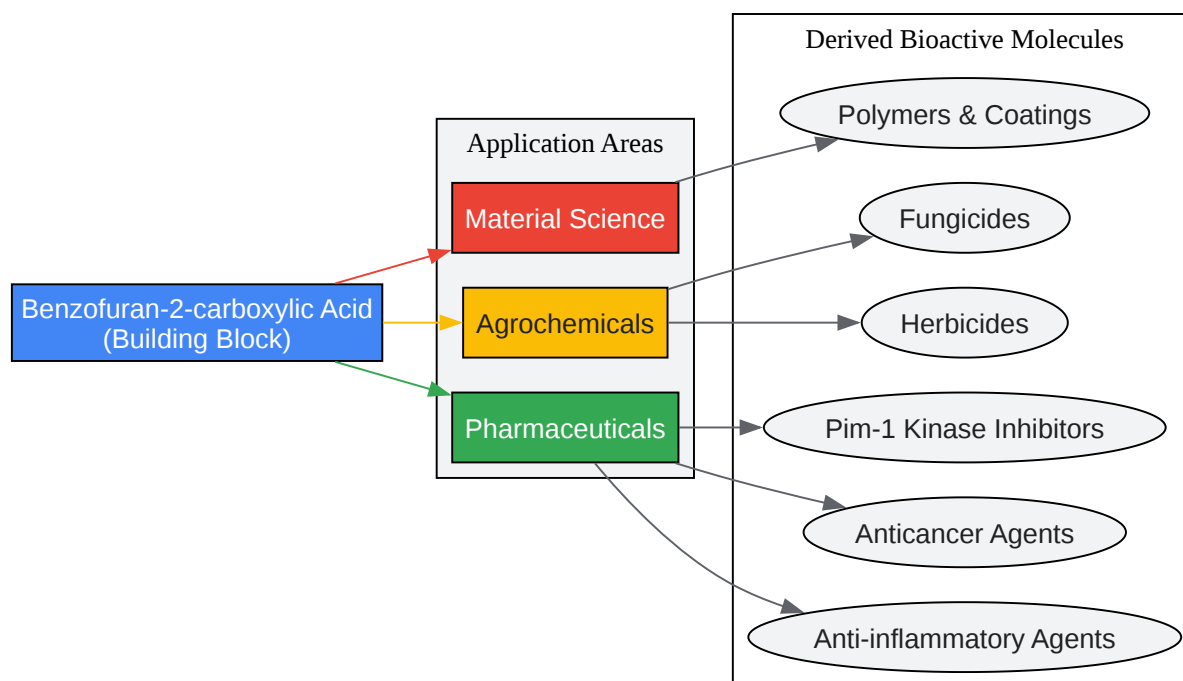


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Caption: Generalized workflow for the synthesis of **benzofuran-2-carboxylic acid**.

Diagram 2: Applications and Logical Relationships

This diagram outlines the key application areas of **benzofuran-2-carboxylic acid** as a versatile building block in various scientific fields.



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Caption: Applications of **benzofuran-2-carboxylic acid** in various fields.

Benzofuran-2-carboxylic acid is a crucial intermediate in the synthesis of a wide range of biologically active molecules, including potential anti-inflammatory and anticancer agents.^[2] Its derivatives have also been explored as potent Pim-1 kinase inhibitors.^[6] In the agrochemical sector, it serves as a precursor for herbicides and fungicides.^[2] Furthermore, its unique chemical properties are utilized in the development of advanced polymers and coatings in material science.^[2]

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References

- 1. Benzofuran-2-carboxylic acid | C₉H₆O₃ | CID 10331 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. Benzofuran-2-carboxylic acid [webbook.nist.gov]
- 5. Benzofuran-2-carboxylic acid [webbook.nist.gov]
- 6. Benzofuran-2-carboxylic acid | CAS:496-41-3 | High Purity | Manufacturer BioCrick [biocrick.com]
- 7. Expedited Synthesis of Benzofuran-2-Carboxylic Acids via Microwave-Assisted Perkin Rearrangement Reaction - PMC [pmc.ncbi.nlm.nih.gov]
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